

Physical properties of 4-Hydroxy-3-methoxybenzonitrile (melting point, solubility)

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 4-Hydroxy-3-methoxybenzonitrile

Cat. No.: B1293924

[Get Quote](#)

A Technical Guide to the Physical Properties of 4-Hydroxy-3-methoxybenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the key physical properties of **4-Hydroxy-3-methoxybenzonitrile** (CAS No. 4421-08-3), a versatile intermediate compound used in the synthesis of pharmaceuticals, agrochemicals, and specialty materials.^{[1][2][3]} The focus is on its melting point and solubility characteristics, supported by detailed experimental protocols for their determination.

Core Physical Properties

4-Hydroxy-3-methoxybenzonitrile, also known as vanillonitrile, is an organic aromatic compound that appears as a white to beige crystalline powder at room temperature.^{[4][5]} Its molecular structure consists of a benzene ring substituted with a hydroxyl (-OH), a methoxy (-OCH₃), and a nitrile (-C≡N) group.^[1] These functional groups are key determinants of its physical and chemical properties.

The melting point of a crystalline solid is a critical indicator of its purity. A sharp, well-defined melting point range is characteristic of a pure compound, whereas impurities tend to depress the melting point and broaden the range.^[6] The reported melting point for **4-Hydroxy-3-methoxybenzonitrile** is consistent across various suppliers.

Table 1: Reported Melting Point of **4-Hydroxy-3-methoxybenzonitrile**

Melting Point Range (°C)	Source
86.0 - 89.0	TCI AMERICA
85 - 87	Sigma-Aldrich, ChemicalBook[4]
85 - 89	ECHEMI[7]
87	TCI (Reference)

Specific quantitative solubility data for **4-Hydroxy-3-methoxybenzonitrile** is not readily available in the provided search results. However, its solubility can be inferred from its molecular structure, which contains both polar (hydroxyl and nitrile groups) and non-polar (benzene ring) regions. The "like dissolves like" principle suggests it will have limited solubility in non-polar solvents and greater solubility in polar organic solvents.[8] Its acidic hydroxyl group also implies solubility in aqueous basic solutions.

A systematic approach to determining the solubility of an unknown organic compound involves testing it against a series of solvents of varying polarity and pH.[9] This qualitative analysis can classify the compound and provide strong indications of its functional groups.

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and solubility of an organic compound like **4-Hydroxy-3-methoxybenzonitrile**.

This protocol is based on the capillary method, which can be performed using a melting point apparatus (e.g., Mel-Temp) or a Thiele tube.[6]

Objective: To determine the temperature range over which the solid compound transitions to a liquid.

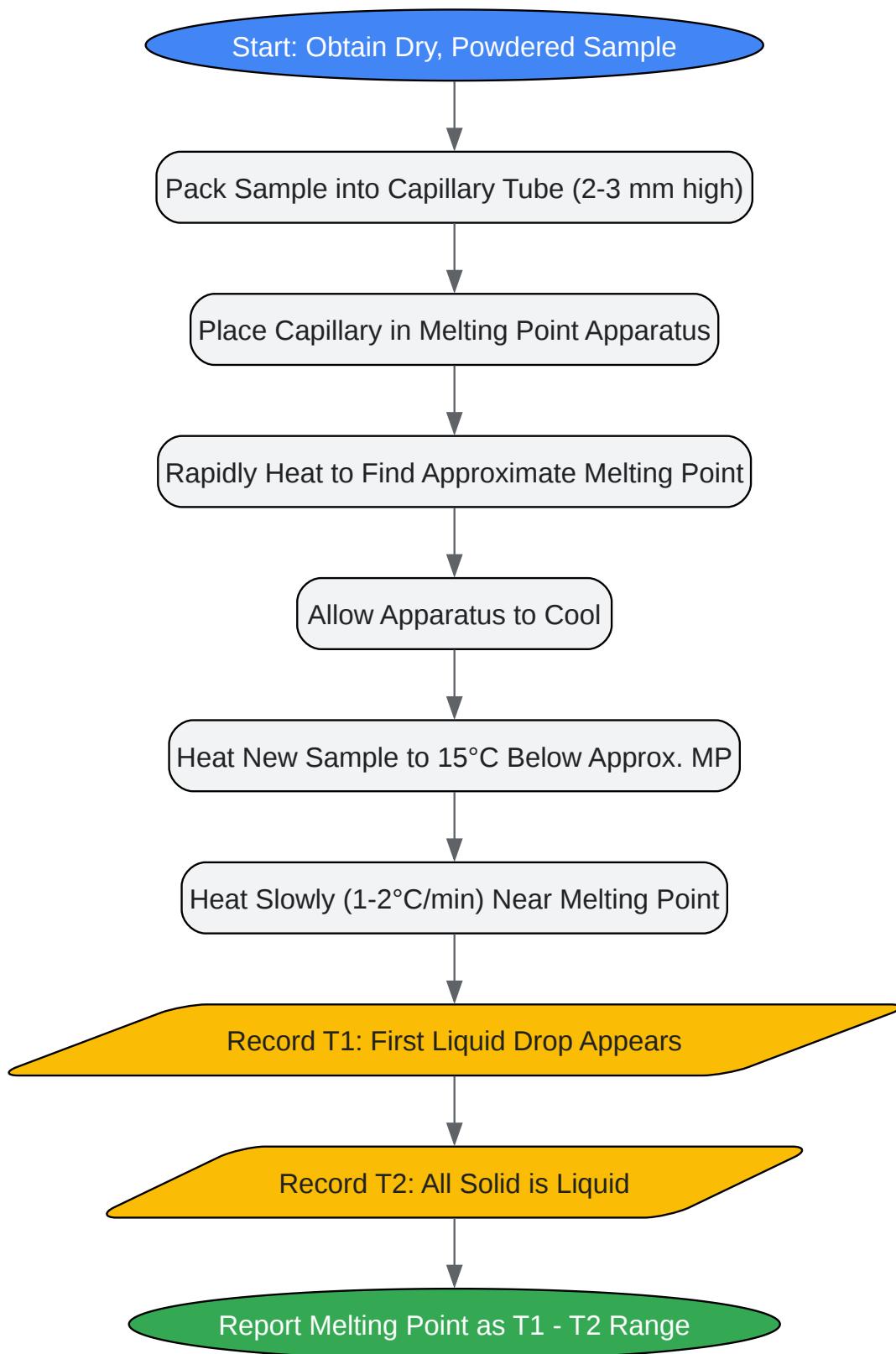
Materials:

- **4-Hydroxy-3-methoxybenzonitrile** sample (must be completely dry and finely powdered) [10]

- Melting point capillary tubes (sealed at one end)
- Melting point apparatus or Thiele tube with high-boiling mineral oil
- Thermometer

Procedure:

- **Sample Preparation:** Crush a small amount of the crystalline sample into a fine powder. Dip the open end of a capillary tube into the powder and gently tap the sealed end on a hard surface to pack the sample down. The packed sample should be approximately 2-3 mm high. [\[11\]](#)
- **Apparatus Setup:** Place the packed capillary tube into the heating block of the melting point apparatus.
- **Initial Rapid Determination:** Heat the sample rapidly to get an approximate melting point. This provides a target range for a more accurate measurement.[\[6\]](#) Allow the apparatus to cool sufficiently before proceeding.
- **Accurate Determination:** Prepare a new sample. Heat the apparatus quickly to about 10-15°C below the approximate melting point found in the previous step.
- **Slow Heating:** Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.[\[12\]](#)
- **Observation and Recording:** Record two temperatures:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire sample has completely melted into a clear liquid.
- **Reporting:** The melting point is reported as the range from T1 to T2.[\[12\]](#) For high accuracy, repeat the determination until consistent values are obtained.



[Click to download full resolution via product page](#)

Diagram 1: Workflow for Melting Point Determination.

This protocol provides a systematic workflow to determine the solubility class of an organic compound.[\[13\]](#)

Objective: To classify the compound based on its solubility in water, dilute acid, dilute base, and a strong acid.

Materials:

- **4-Hydroxy-3-methoxybenzonitrile** sample
- Test tubes and a rack
- Solvents: Deionized water, 5% NaOH solution, 5% NaHCO₃ solution, 5% HCl solution
- Litmus or pH paper

Procedure:

- Water Solubility:
 - Place approximately 25 mg of the compound into a test tube.
 - Add 0.75 mL of deionized water in small portions, shaking vigorously after each addition. [\[13\]](#)
 - If the compound dissolves, test the solution with litmus paper to determine if it is acidic, basic, or neutral.[\[9\]](#)
- Acid/Base Solubility Tests (if insoluble in water):
 - 5% NaOH Test: To a fresh sample (25 mg), add 0.75 mL of 5% NaOH solution. Shake vigorously. Solubility indicates the presence of an acidic functional group (like the phenol in the target compound).
 - 5% NaHCO₃ Test: To a fresh sample, add 0.75 mL of 5% NaHCO₃ solution. Shake. This is a weaker base and will only dissolve strong organic acids (e.g., carboxylic acids).[\[9\]](#) Phenols are generally not soluble in sodium bicarbonate.

- 5% HCl Test: To a fresh sample, add 0.75 mL of 5% HCl solution. Shake. Solubility indicates the presence of a basic functional group (e.g., an amine).[13]
- Classification: Based on the results, classify the compound. **4-Hydroxy-3-methoxybenzonitrile** is expected to be insoluble or sparingly soluble in water, soluble in 5% NaOH (due to its phenolic hydroxyl group), and insoluble in 5% HCl.

Diagram 2: Logical Flow for Solubility Classification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. nbino.com [nbino.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 4-Hydroxy-3-methoxybenzonitrile | 4421-08-3 [chemicalbook.com]
- 5. Page loading... [guidechem.com]
- 6. SSERC | Melting point determination [sserc.org.uk]
- 7. chemsynthesis.com [chemsynthesis.com]
- 8. m.youtube.com [m.youtube.com]
- 9. scribd.com [scribd.com]
- 10. uomus.edu.iq [uomus.edu.iq]
- 11. youtube.com [youtube.com]
- 12. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- To cite this document: BenchChem. [Physical properties of 4-Hydroxy-3-methoxybenzonitrile (melting point, solubility)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1293924#physical-properties-of-4-hydroxy-3-methoxybenzonitrile-melting-point-solubility>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com